

Technical Support Center: Overcoming Low Aqueous Solubility of Dasabuvir

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Compound of Interest

Compound Name: **Dasabuvir**

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This technical support center provides researchers, scientists, and drug development professionals with practical guidance to overcome the challenges associated with the low aqueous solubility of **Dasabuvir** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of **Dasabuvir**?

A1: **Dasabuvir** has exceedingly low aqueous solubility. Published data indicates its solubility is less than or equal to 0.127 µg/mL over a pH range of 1 to 6.8.[\[1\]](#) For practical laboratory purposes, it is considered insoluble in water and ethanol.[\[2\]](#)

Q2: In which organic solvents is **Dasabuvir** soluble?

A2: **Dasabuvir** is highly soluble in Dimethyl Sulfoxide (DMSO).[\[2\]](#) It is recommended to prepare high-concentration stock solutions in anhydrous DMSO.

Q3: Why does my **Dasabuvir** precipitate when I dilute my DMSO stock solution into an aqueous buffer?

A3: This phenomenon, known as "precipitation" or "crashing out," is common for hydrophobic compounds like **Dasabuvir**. It occurs because the highly concentrated drug solution in a good organic solvent (like DMSO) is rapidly diluted into an aqueous buffer where its solubility is poor. The sudden change in solvent polarity causes the drug to fall out of solution.

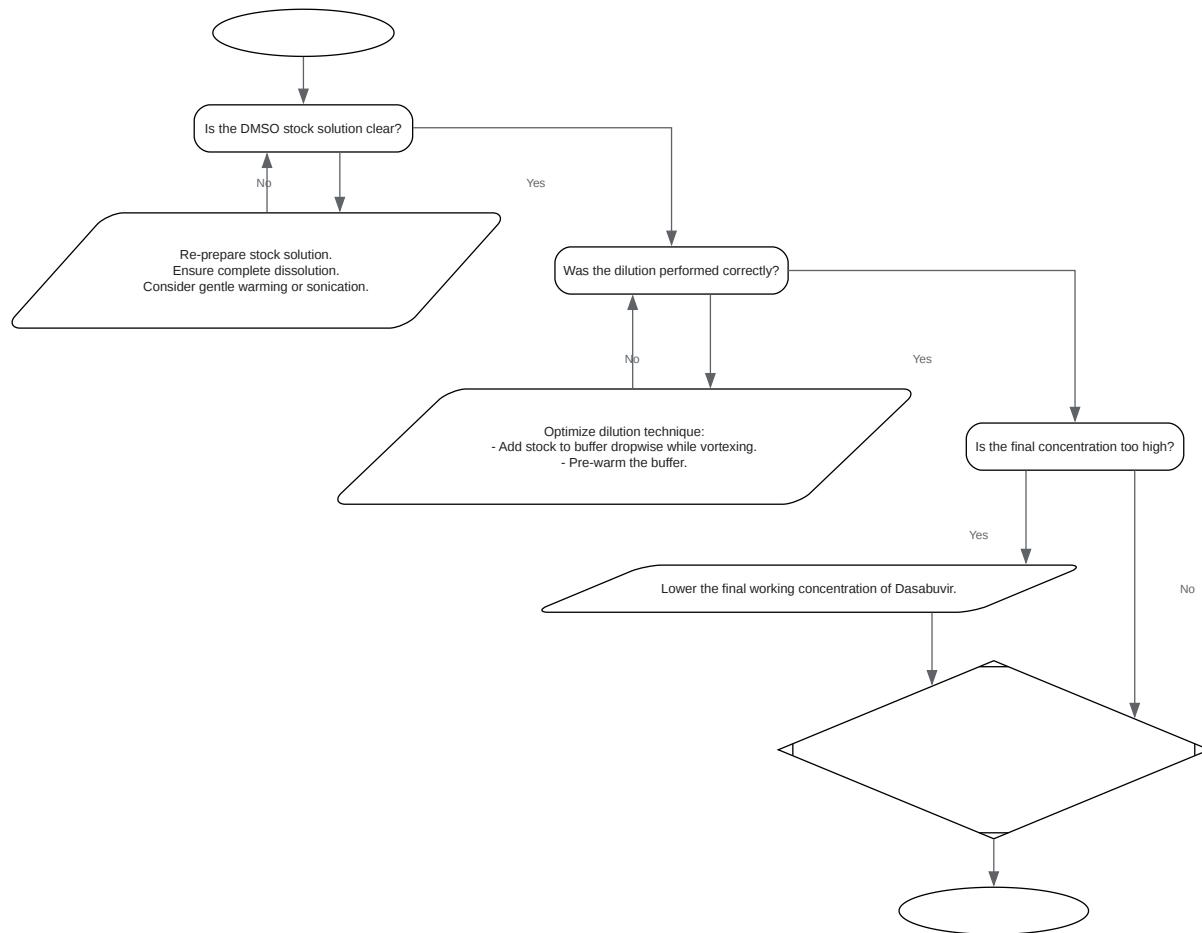
Q4: What is the maximum concentration of DMSO that is safe for my cell-based or enzymatic assay?

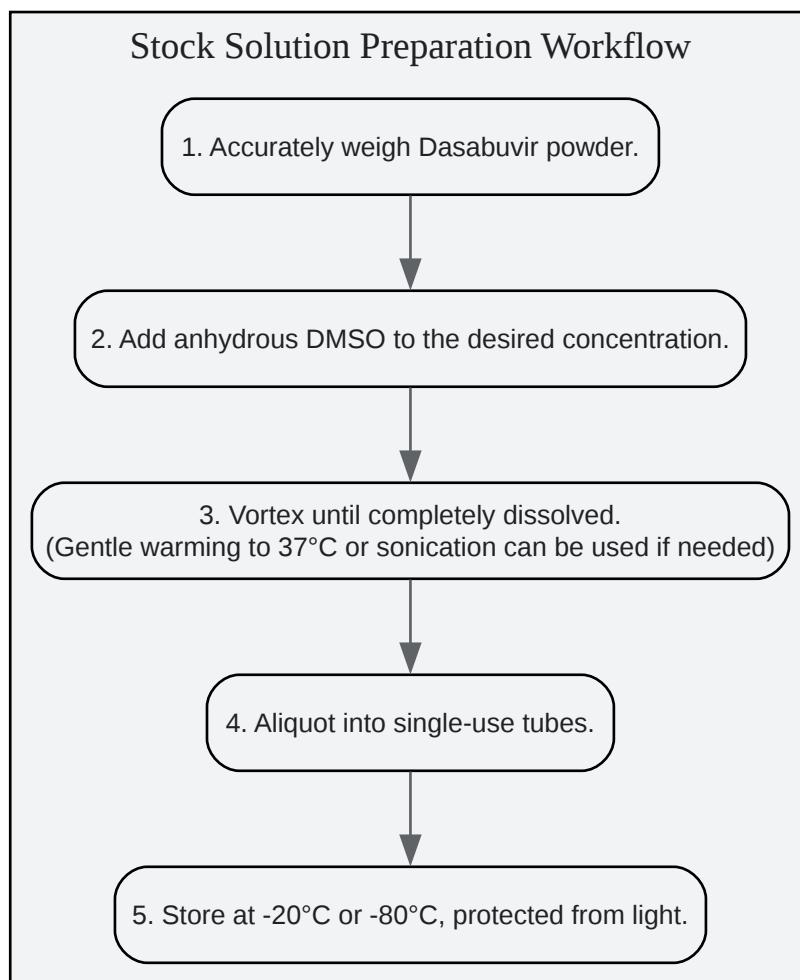
A4: The tolerance of biological assays to DMSO varies. A general guideline is to keep the final DMSO concentration at or below 1%, with 0.1% being considered safe for most cell lines.^[3] However, it is crucial to perform a solvent tolerance study for your specific experimental system to determine the highest concentration of DMSO that does not affect the results.

Troubleshooting Guides

Issue 1: Immediate Precipitation Upon Dilution of DMSO Stock

If you observe immediate cloudiness or precipitation after diluting your **Dasabuvir** stock solution into an aqueous buffer, follow this troubleshooting workflow.





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